

2-Methoxy-6-phenylpyridine: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 2-Methoxy-6-phenylpyridine

CAS No.: 35070-08-7

Cat. No.: B1354211

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Introduction

2-Methoxy-6-phenylpyridine is a substituted pyridine derivative that has garnered significant interest within the scientific community, particularly in the fields of medicinal chemistry and materials science. The pyridine scaffold is a "privileged" structure in drug discovery, known for its presence in numerous bioactive compounds and its ability to modulate physicochemical properties such as solubility and bioavailability.^{[1][2][3]} The introduction of a methoxy and a phenyl group at the 2 and 6 positions, respectively, imparts unique electronic and steric characteristics to the molecule, making it a versatile building block for the synthesis of more complex chemical entities.^[4] This guide provides an in-depth analysis of **2-Methoxy-6-phenylpyridine**, covering its fundamental properties, synthesis, analytical characterization, and applications, with a focus on providing actionable insights for researchers and drug development professionals.

Core Physicochemical Properties

A thorough understanding of the fundamental physicochemical properties of a compound is the bedrock of its application in research and development. These properties dictate its behavior in

both chemical reactions and biological systems.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₁ NO	[5][6][7]
Molecular Weight	185.22 g/mol	[5][6][7]
CAS Number	35070-08-7	[5][6][7]
Appearance	Varies, often a solid	N/A
Storage	Sealed in dry, 2-8°C	[8]

The molecular weight of 185.22 g/mol is a critical parameter for stoichiometric calculations in synthesis and for interpretation of mass spectrometry data.[5][6][7] The Chemical Abstracts Service (CAS) number, 35070-08-7, serves as a unique identifier for this specific chemical substance, ensuring unambiguous communication in scientific literature and chemical sourcing. [5][6][7]

Synthesis and Mechanistic Insights

The synthesis of **2-Methoxy-6-phenylpyridine** is most commonly achieved through a palladium-catalyzed cross-coupling reaction, a powerful and versatile method in modern organic synthesis. The Suzuki-Miyaura coupling is a frequently employed strategy.

Typical Synthetic Protocol: Suzuki-Miyaura Cross-Coupling

This protocol describes a representative synthesis of **2-Methoxy-6-phenylpyridine** from commercially available starting materials.

Reactants:

- 2-Chloro-6-methoxypyridine
- Phenylboronic acid
- Palladium catalyst (e.g., Pd(PPh₃)₄)

- Base (e.g., Na_2CO_3)
- Solvent (e.g., Toluene/Ethanol/Water mixture)

Step-by-Step Procedure:

- **Reaction Setup:** To a flame-dried round-bottom flask, add 2-Chloro-6-methoxypyridine, Phenylboronic acid (typically 1.1-1.5 equivalents), and the palladium catalyst (typically 1-5 mol%).
- **Solvent and Base Addition:** Add the solvent mixture and an aqueous solution of the base.
- **Inert Atmosphere:** Purge the flask with an inert gas (e.g., Argon or Nitrogen) and maintain a positive pressure throughout the reaction.
- **Heating:** Heat the reaction mixture to reflux (typically 80-100 °C) with vigorous stirring.
- **Monitoring:** Monitor the reaction progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) until the starting material is consumed.
- **Workup:** Cool the reaction mixture to room temperature. Add water and an organic solvent (e.g., Ethyl Acetate) for extraction. Separate the organic layer, wash with brine, and dry over anhydrous sodium sulfate.
- **Purification:** Concentrate the organic layer under reduced pressure. Purify the crude product by column chromatography on silica gel to afford pure **2-Methoxy-6-phenylpyridine**.

Causality and Experimental Choices:

- **Catalyst Choice:** Palladium catalysts, particularly those with phosphine ligands like $\text{Pd}(\text{PPh}_3)_4$, are highly effective for Suzuki-Miyaura couplings due to their ability to facilitate the key steps of oxidative addition, transmetalation, and reductive elimination.
- **Base Function:** The base is crucial for the activation of the boronic acid, forming a more nucleophilic boronate species that readily undergoes transmetalation with the palladium center.

- **Solvent System:** A biphasic solvent system is often used to dissolve both the organic-soluble reactants and the water-soluble inorganic base, facilitating the reaction at the interface.
- **Inert Atmosphere:** The use of an inert atmosphere is critical to prevent the oxidation and deactivation of the palladium(0) catalyst.

Caption: Simplified workflow of the Suzuki-Miyaura cross-coupling for **2-Methoxy-6-phenylpyridine** synthesis.

Analytical Characterization: A Self-Validating System

The identity and purity of synthesized **2-Methoxy-6-phenylpyridine** must be rigorously confirmed. A combination of spectroscopic and chromatographic techniques provides a self-validating system, ensuring the integrity of the compound for subsequent applications.

Spectroscopic Techniques

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR are indispensable for structural elucidation. The ^1H NMR spectrum will show characteristic signals for the aromatic protons on both the pyridine and phenyl rings, as well as a singlet for the methoxy group protons. The ^{13}C NMR will provide information on the number and chemical environment of the carbon atoms.
- **Mass Spectrometry (MS):** High-resolution mass spectrometry (HRMS) is used to confirm the molecular formula by providing a highly accurate mass-to-charge ratio.
- **Infrared (IR) Spectroscopy:** IR spectroscopy can identify the presence of key functional groups, such as C-O stretching for the methoxy group and C=C and C=N stretching vibrations for the aromatic rings.

Chromatographic Techniques

- **High-Performance Liquid Chromatography (HPLC):** HPLC is a powerful tool for assessing the purity of the compound. A single, sharp peak under various solvent conditions is indicative of high purity.

- Gas Chromatography (GC): For volatile compounds, GC coupled with a mass spectrometer (GC-MS) can be used for both separation and identification.

The combination of these techniques provides a robust and reliable method for the characterization of **2-Methoxy-6-phenylpyridine**, ensuring that the material used in further research is of high quality and known identity.

Applications in Research and Drug Development

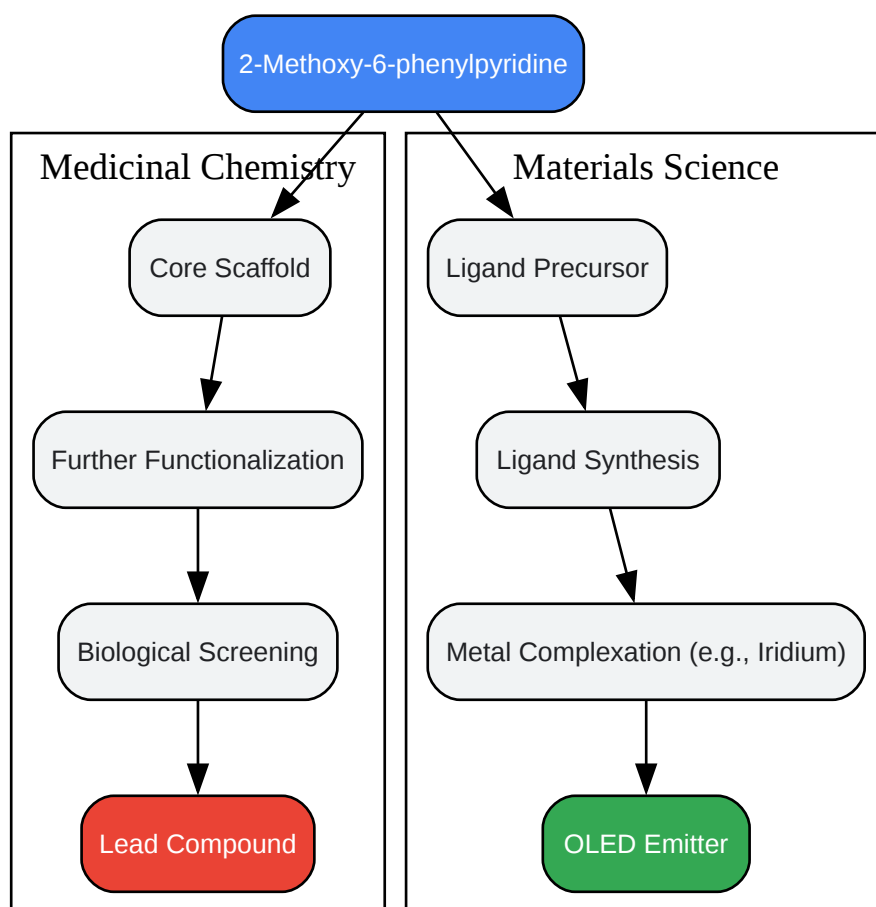
The unique structural features of **2-Methoxy-6-phenylpyridine** make it a valuable scaffold in several areas of chemical research.

Medicinal Chemistry

The pyridine ring is a common motif in many approved drugs, and its derivatives are actively investigated for a wide range of therapeutic targets.[1][3][4] The phenylpyridine core of **2-Methoxy-6-phenylpyridine** can be further functionalized to create libraries of compounds for screening against various biological targets. For instance, derivatives of phenylpyridine have been explored for their potential as kinase inhibitors and in the development of novel anti-cancer agents.[4] The methoxy group can also be a key interaction point with biological targets or can be modified to tune the compound's pharmacokinetic properties.

Materials Science

Phenylpyridine derivatives are well-known for their applications in materials science, particularly in the field of organic light-emitting diodes (OLEDs). Iridium complexes containing phenylpyridine ligands are often used as phosphorescent emitters due to their high quantum yields and tunable emission colors. While **2-Methoxy-6-phenylpyridine** itself may not be the final material, it serves as a crucial precursor for the synthesis of more complex ligands for such applications.



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Caption: Applications of **2-Methoxy-6-phenylpyridine** in medicinal chemistry and materials science.

Safety and Handling

As with any chemical compound, proper safety precautions must be observed when handling **2-Methoxy-6-phenylpyridine**. While a specific safety data sheet (SDS) for this exact compound may not be readily available, general guidelines for handling similar aromatic amines and ethers should be followed.

General Safety Recommendations:

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses, gloves, and a lab coat.

- Ventilation: Handle the compound in a well-ventilated area, preferably in a chemical fume hood.
- Avoid Inhalation and Contact: Avoid inhaling dust or vapors and prevent contact with skin and eyes.[\[9\]](#)[\[10\]](#)[\[11\]](#)
- Storage: Store in a tightly sealed container in a cool, dry place away from incompatible materials.[\[8\]](#)
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

Researchers should always consult the most up-to-date Safety Data Sheet for any chemical they are working with.

Conclusion

2-Methoxy-6-phenylpyridine is a valuable and versatile chemical compound with significant potential in both medicinal chemistry and materials science. Its straightforward synthesis via modern cross-coupling methodologies, combined with its unique electronic and structural properties, makes it an attractive building block for the creation of novel molecules with diverse functions. A thorough understanding of its physicochemical properties, coupled with rigorous analytical characterization and safe handling practices, will enable researchers to fully exploit its potential in their scientific endeavors.

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